

CAS 149-45-1 solubility and handling instructions

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Compound of Interest

Compound Name: *Disodium;3,5-disulfobenzene-1,2-diolate*

Cat. No.: *B1681039*

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In-Depth Technical Guide: Tiron (CAS 149-45-1)

An Essential Guide for Researchers on the Solubility, Handling, and Application of Tiron

This document provides a comprehensive technical overview of Tiron (CAS 149-45-1), a versatile chelating agent and colorimetric indicator. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize this compound in their work. This guide details its physicochemical properties, with a focus on solubility, and provides explicit instructions for safe handling and experimental use.

Chemical Identity

Tiron is the common name for 4,5-Dihydroxy-1,3-benzenedisulfonic acid disodium salt.^{[1][2]} It is a white to off-white crystalline powder that is widely used in analytical chemistry as a metal indicator and in biological research as a superoxide scavenger.^{[3][4]}

| Identifier | Value |
|-------------------|---|
| CAS Number | 149-45-1[1][2][5] |
| Synonyms | 4,5-Dihydroxy-1,3-benzenedisulfonic acid disodium salt, Sodium pyrocatechol-3,5-disulfonate, Disodium 4,5-dihydroxybenzene-1,3-disulfonate[1][6][7] |
| Molecular Formula | C ₆ H ₄ Na ₂ O ₈ S ₂ (anhydrous basis)[5] |
| Molecular Weight | 314.20 g/mol (anhydrous basis)[1][5] |
| Appearance | White to off-white or light tan powder/crystal[3][4][8] |

Solubility Profile

Tiron is well-regarded for its high aqueous solubility, a critical feature for its application in various assays and titrations.[3] Its solubility in organic solvents is limited. The quantitative solubility data is summarized below.

| Solvent | Temperature (°C) | Solubility |
|---------|------------------|------------------|
| Water | 20 | 1350 g/L |
| Alcohol | Not Specified | Slightly Soluble |

Note: The compound is hygroscopic and should be stored in a dry environment.[9]

Handling and Safety Instructions

Proper handling of Tiron is essential to ensure laboratory safety. The compound is classified as a skin and eye irritant. Adherence to the following protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

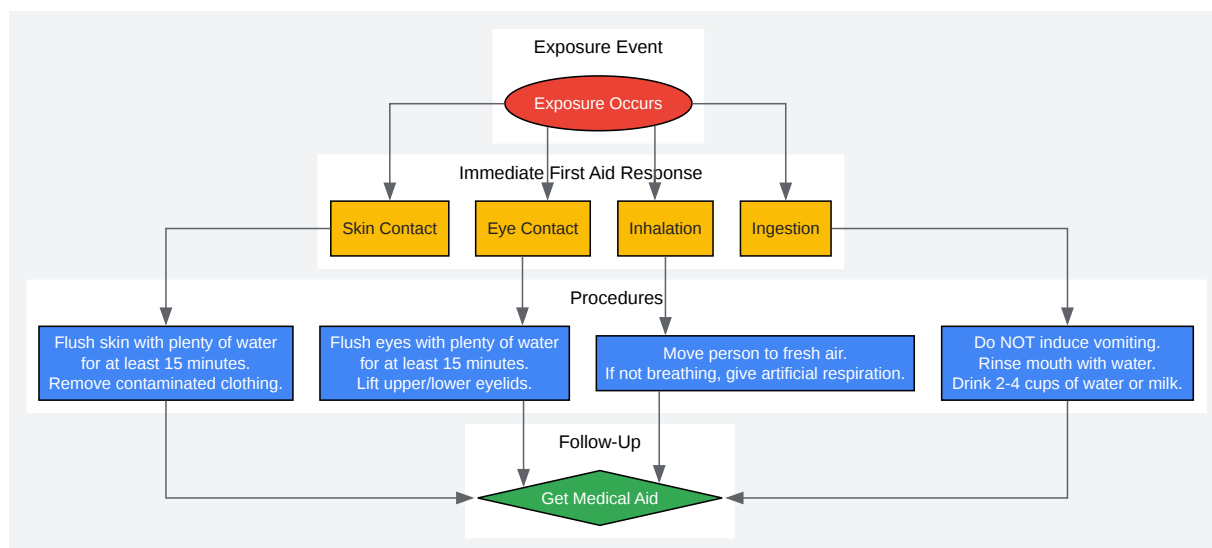
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: In case of insufficient ventilation or dust generation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[7\]](#)

Safe Handling and Storage

- Handling: Use with adequate ventilation to minimize dust generation and accumulation.[\[1\]](#)[\[7\]](#) Avoid contact with eyes, skin, and clothing.[\[7\]](#) Do not ingest or inhale.[\[1\]](#) Wash hands thoroughly after handling.[\[7\]](#)[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)[\[7\]](#) Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)[\[10\]](#) The material is hygroscopic and should be protected from moisture.[\[10\]](#)

First Aid Measures

In the event of exposure, immediate action is critical. The following diagram outlines the appropriate response protocol.



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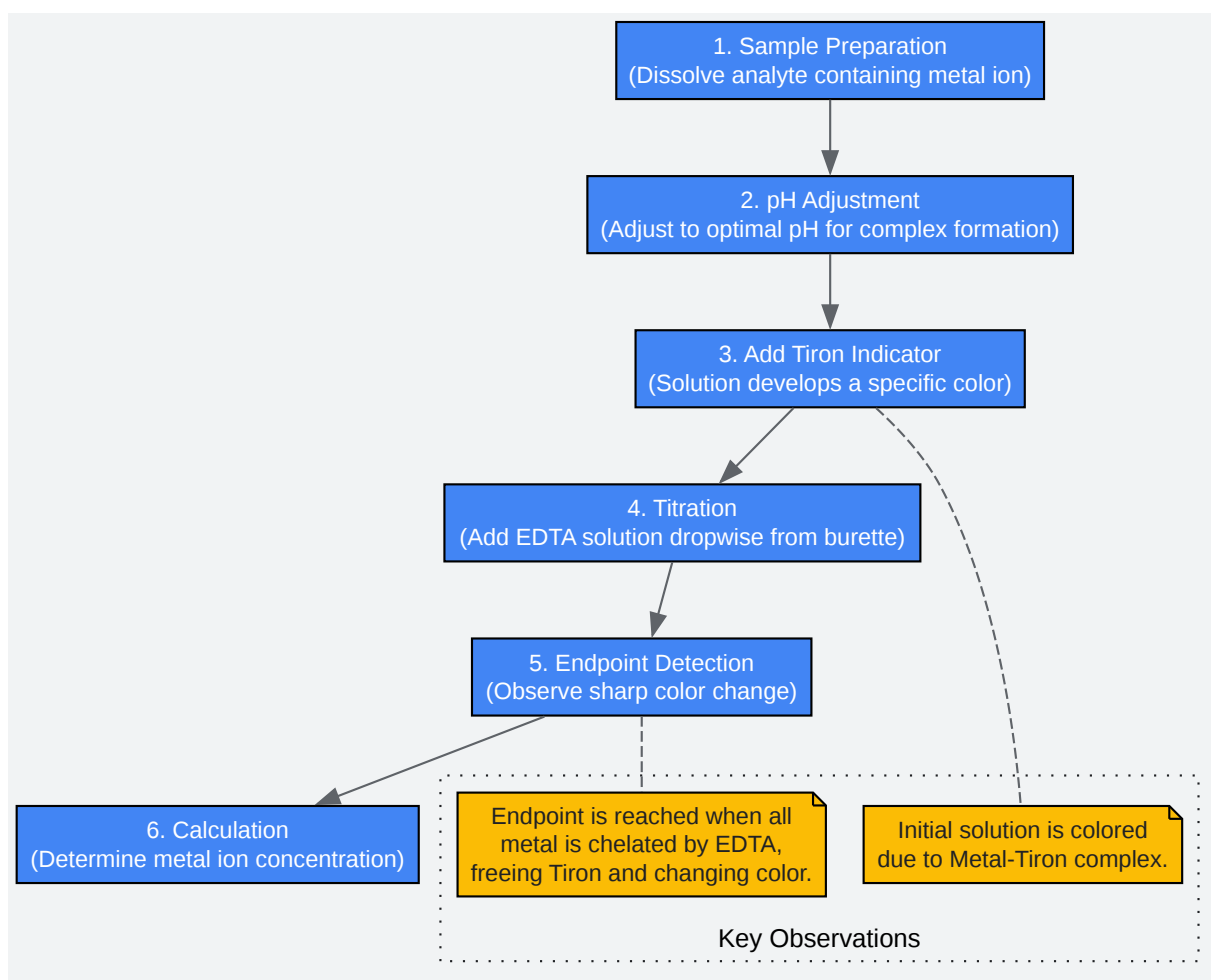
Caption: First aid protocol for Tiron exposure.

Experimental Protocols & Applications

Tiron is primarily used as a sensitive indicator for the complexometric titration of various metal ions, such as iron and titanium.[2] It forms stable, colored complexes with these ions, allowing for accurate endpoint determination. It also functions as a superoxide scavenger in cellular studies.[4]

General Workflow for Complexometric Titration

The following diagram illustrates a typical experimental workflow for using Tiron as an indicator in the determination of a metal ion (e.g., Fe^{3+}) via titration with a chelating agent like EDTA.



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Caption: Workflow for a typical complexometric titration using Tiron.

This generalized protocol serves as a foundation for more specific assay development. The exact pH, concentrations, and choice of titrant will depend on the specific metal ion being analyzed. Researchers should consult established analytical chemistry literature for detailed, validated methods for their specific analyte of interest.

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References

- 1. technopharmchem.com [technopharmchem.com]
- 2. scbt.com [scbt.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. Tiron | 149-45-1 [chemicalbook.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Disodium Catecholdisulfonate Supplier | 149-45-1 | Your Reliable Distributor FutureFuel Trading [futurefuelcorporation.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. 149-45-1 CAS | TIRON | Laboratory Chemicals | Article No. 06315 [lobachemie.com]
- 9. 149-45-1 | CAS DataBase [chemicalbook.com]
- 10. lobachemie.com [lobachemie.com]
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